

Proper Disposal of 3-Bromo-5-nitroaniline: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Bromo-5-nitroaniline

Cat. No.: B1329233

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents like **3-Bromo-5-nitroaniline** are paramount. This guide provides essential safety and logistical information, including detailed disposal procedures, to ensure laboratory safety and regulatory compliance.

Key Safety and Physical Data

Proper handling and disposal begin with a clear understanding of the substance's properties and hazards. The following table summarizes the key quantitative data for **3-Bromo-5-nitroaniline**.

Property	Value
Molecular Formula	C ₆ H ₄ BrNO ₃
Molecular Weight	218.01 g/mol
CAS Number	116632-23-6
Melting Point	145 °C[1]
Boiling Point	310.4°C at 760 mmHg[1]

Hazard Summary: **3-Bromo-5-nitroaniline** is harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, and causes serious eye damage.[1] It is also very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

When handling **3-Bromo-5-nitroaniline**, especially during disposal procedures, it is crucial to wear appropriate personal protective equipment.

- Eye Protection: Safety goggles with side-shields are required.[\[1\]](#)
- Hand Protection: Wear protective gloves.[\[1\]](#)
- Skin and Body Protection: Impervious clothing should be worn to prevent skin contact.[\[1\]](#)
- Respiratory Protection: In areas with inadequate ventilation or where dust is present, a suitable respirator should be used.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of **3-Bromo-5-nitroaniline** must be conducted in accordance with local, state, and federal regulations. The following protocol outlines the general steps for its safe disposal.

1. Waste Identification and Segregation:

- Characterize the waste material. Determine if it is unused product, a contaminated mixture, or empty packaging.
- Segregate **3-Bromo-5-nitroaniline** waste from other chemical waste streams to prevent incompatible reactions.

2. Containment:

- For solid waste, carefully sweep or shovel the material into a suitable, labeled, and sealable container for disposal.[\[2\]](#)[\[3\]](#) Avoid creating dust.[\[3\]](#)[\[4\]](#)
- For solutions, absorb the liquid with an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[\[5\]](#)
- Place the contained waste in a designated and properly labeled hazardous waste container.

3. Labeling and Storage:

- Clearly label the waste container with "Hazardous Waste" and the chemical name "**3-Bromo-5-nitroaniline**."

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[2][6] The container must be kept tightly closed.[2][6]

4. Final Disposal:

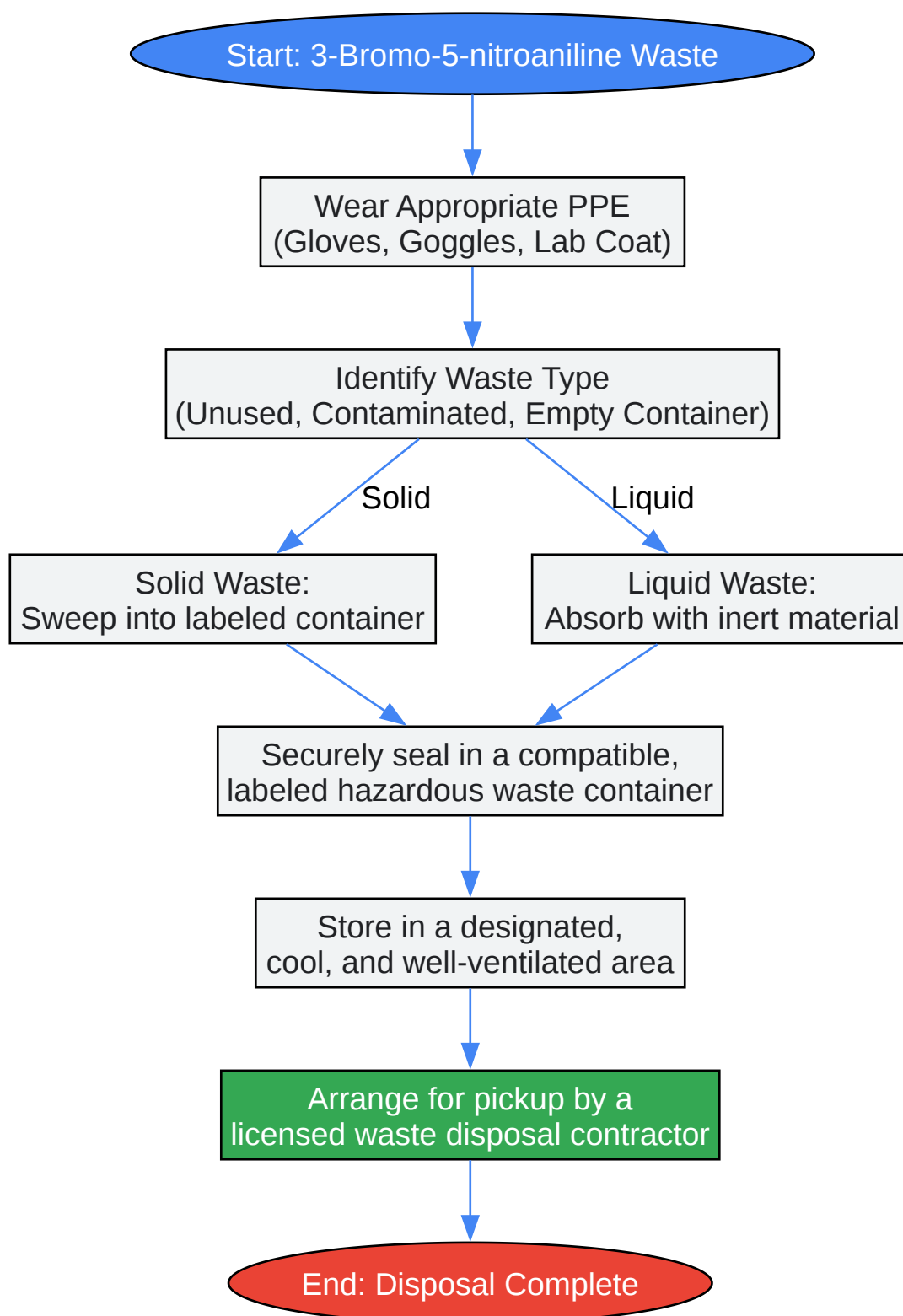
- Dispose of the contents and container through an approved and licensed waste disposal contractor.[2][3][4][6][7]
- Do not allow the material to enter drains, sewers, or watercourses.[1]

Decontamination of Spills and Equipment:

- In the event of a spill, contain the material and prevent it from spreading.
- Clean the affected area by scrubbing with alcohol.[1]
- Collect all contaminated materials (absorbents, cleaning cloths, etc.) and place them in the hazardous waste container for disposal.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-Bromo-5-nitroaniline**.



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Caption: Disposal workflow for **3-Bromo-5-nitroaniline**.

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References

- 1. file.leyan.com [file.leyan.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. 4adi.com [4adi.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. fishersci.com [fishersci.com]
- 7. synquestlabs.com [synquestlabs.com]
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